

Application Note: Analysis of Ethidimuron by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Ethidimuron*

Cat. No.: *B166126*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ethidimuron is a thiadiazolylurea herbicide used to control a broad spectrum of weeds.^[1] Its mode of action is the inhibition of photosynthesis at photosystem II.^[1] Monitoring its presence in environmental and agricultural samples is crucial for ensuring food safety and environmental protection. This application note provides a detailed protocol for the analysis of **Ethidimuron** using Gas Chromatography-Mass Spectrometry (GC-MS), a robust and widely used analytical technique for the identification and quantification of pesticide residues.^[2]

Chemical Properties of Ethidimuron

A summary of the key chemical properties of **Ethidimuron** is presented in the table below.

Property	Value	Reference
IUPAC Name	1-(5-ethylsulfonyl-1,3,4-thiadiazol-2-yl)-1,3-dimethylurea	[1] [3]
Molecular Formula	C7H12N4O3S2	[3] [4]
Molecular Weight	264.3 g/mol	[3]
CAS Number	30043-49-3	[1]

Experimental Protocol

This protocol outlines a general procedure for the analysis of **Ethidimuron** in a solid matrix (e.g., soil, foodstuff) using the widely accepted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for sample preparation, followed by GC-MS analysis.[\[2\]](#)[\[5\]](#)[\[6\]](#)

1. Sample Preparation (QuEChERS Method)

The QuEChERS method provides a simple and effective way to extract pesticides from a variety of matrices.[\[2\]](#)[\[5\]](#)[\[6\]](#)

- Extraction:
 - Weigh 10 g of a homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add the appropriate QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
 - Vortex the tube vigorously for 1 minute.
 - Centrifuge at ≥ 3000 rcf for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer an aliquot of the acetonitrile supernatant (e.g., 6 mL) to a 15 mL d-SPE tube containing a cleanup sorbent (e.g., 900 mg MgSO₄, 150 mg primary secondary amine - PSA).
- Vortex for 30 seconds.
- Centrifuge at \geq 3000 rcf for 5 minutes.
- Solvent Exchange:
 - Take an aliquot of the cleaned-up extract (e.g., 1 mL).
 - Evaporate the acetonitrile under a gentle stream of nitrogen.[\[7\]](#)
 - Reconstitute the residue in a solvent suitable for GC-MS, such as ethyl acetate or hexane (e.g., 1 mL).[\[2\]](#)
 - The final extract is now ready for GC-MS analysis.

2. GC-MS Instrumentation and Parameters

The following are recommended starting parameters for the GC-MS analysis of **Ethidimuron**. Optimization may be required based on the specific instrument and matrix.

Parameter	Recommended Setting
Gas Chromatograph	
Column	DB-5MS or HP-5MS (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent
Injection Volume	1-2 μ L
Inlet Temperature	250 °C
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow rate of 1.0-1.5 mL/min
Oven Temperature Program	Initial temperature of 70°C, hold for 2 minutes, ramp to 280°C at 10-20°C/min, hold for 5-10 minutes.
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Acquisition Mode	Selected Ion Monitoring (SIM) or Full Scan
Transfer Line Temperature	280 °C

Quantitative Data Summary

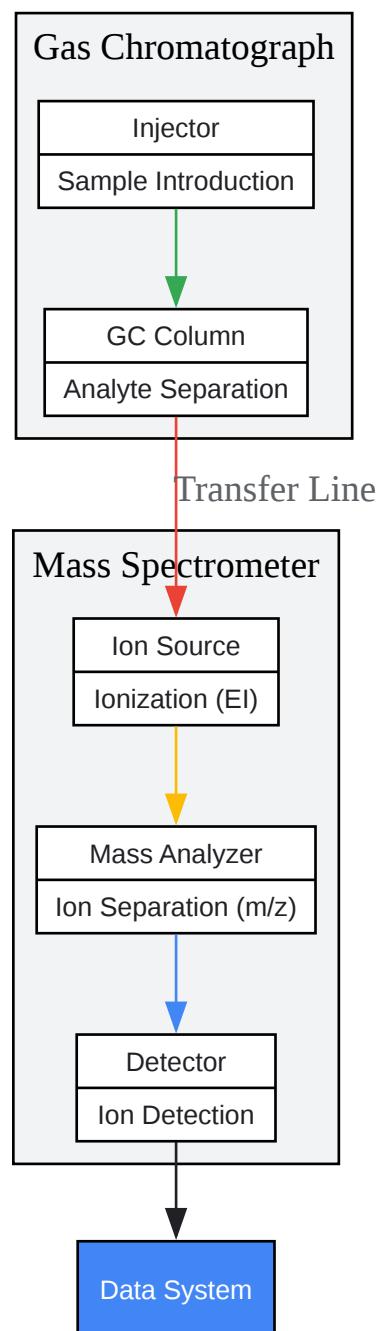
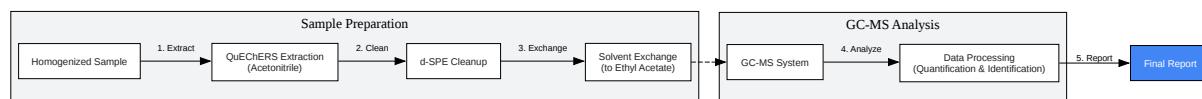
For quantitative analysis, the use of Selected Ion Monitoring (SIM) mode is recommended for enhanced sensitivity and selectivity. The characteristic ions for **Ethidimuron** should be determined by analyzing a standard solution in full scan mode. Based on available data, the following ions are suggested for monitoring.[\[3\]](#)

Analyte	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Ethidimuron	115	207	To be determined from mass spectrum

Note: The third highest peak from the NIST Mass Spectrometry Data Center was not explicitly stated in the search results.

Visualizations

Experimental Workflow for **Ethidimuron** Analysis



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